

comparative impurity profiles of generic vs original docetaxel

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Docetaxel Impurity 4

CAS No.: 153744-63-9

Cat. No.: S1790386

[Get Quote](#)

Analytical Quality & Impurity Profiles

A 2008 comparative analysis of 31 generic docetaxel formulations from 14 countries found significant quality variations when measured against the originator product (Taxotere) [1] [2] [3].

The table below summarizes the key analytical findings from this study:

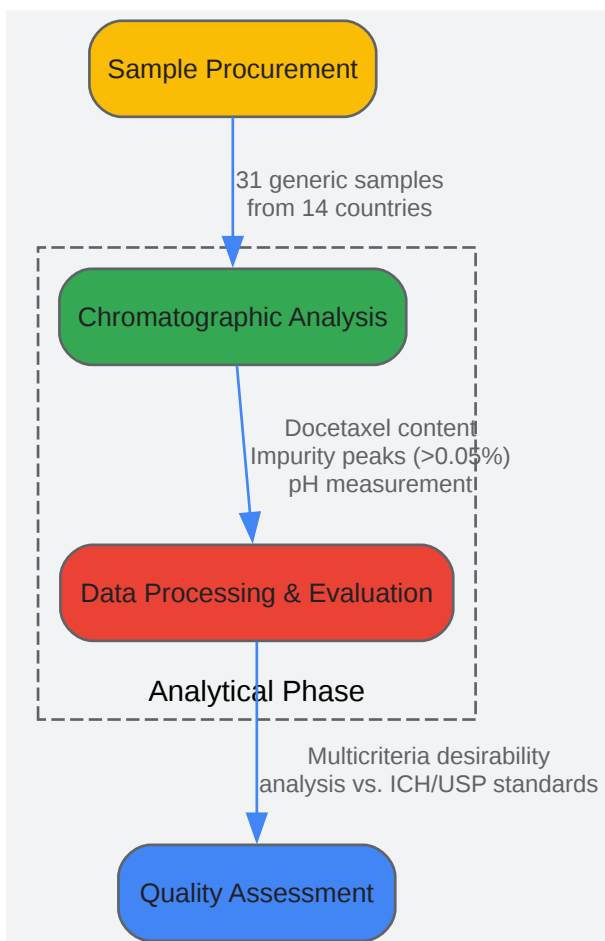
Quality Parameter	Originator (Taxotere)	Generic Formulations (Findings)
Docetaxel Content	As expected (100%)	21 out of 31 generics had content <90% of expected mass; 11 of these were <80% [1] [2].
Total Impurities	Reference level	23 out of 31 generics had total impurity content >3.0%, nearly double the level found in Taxotere 20 mg [1] [2].
Unique Impurities	Not present	33 impurities not found in the originator product were detected across the generic samples [1] [2].
Global Quality (Desirability Analysis)	Reference	None of the 31 generic formulations had composition characteristics similar to Taxotere [1] [2].

Experimental Protocol for Quality Analysis

The definitive 2008 study by Vial et al. used a clear and reproducible methodology [1] [2]:

- **Samples:** 31 commercially available generic docetaxel formulations were purchased in 14 countries across Asia, Africa, the Middle East, and Latin America.
- **Chromatographic Analysis:**
 - **Technique:** Reverse-phase liquid chromatography (RP-LC) with ultraviolet (UV) detection.
 - **Measured Values:** Levels of docetaxel and impurities (all chromatographic peaks above 0.05% were considered).
- **Other Tests:** The pH of aqueous solutions of the formulations was also measured.
- **Quality Standards:** A multicriteria desirability analysis was conducted based on standards defined by the **International Conference on Harmonisation (ICH) guidelines** and the **US Pharmacopeia paclitaxel injection monograph**.

This workflow can be visualized in the following diagram:



[Click to download full resolution via product page](#)

Clinical Correlation of Impurities and Toxicity

Differences in pharmaceutical quality have been investigated for their potential clinical impact. A 2016 clinical study in Morocco compared toxicities between the originator and generic docetaxel in 81 patients [4] [5] [6].

The table below shows key clinical findings:

Clinical Outcome	Originator Drug	Generic Drugs	Statistical Significance
Hematological Toxicity (Grade II+)	13.2%	32.6%	p = 0.04 [4] [5]
Treatment Discontinuation (due to toxicity)	7.9%	39.5%	p = 0.001 [4] [5]
Unusual Skin Toxicities	0%	17.6% (with a specific generic)	p = 0.026 [4] [5]

However, a more recent 2020 prospective Spanish study involving 26 hospitals concluded that while there were statistically significant differences in the incidence of various adverse events (anemia, neuropathy, skin toxicity) between different docetaxel formulations, it was **not possible to establish a clear correlation** with the specific excipient composition or impurity content [7]. This indicates the relationship is complex and requires more research.

Key Takeaways for Professionals

- Established Quality Discrepancies:** Analytical data strongly suggests that a significant proportion of generic docetaxel products, particularly from certain international markets, may not meet the same pharmaceutical quality standards as the originator, exhibiting sub-potent drug strength and higher levels of impurities [1] [2] [3].
- Potential Clinical Impact:** Evidence links the use of some generic docetaxel formulations to an increased rate of specific toxicities (especially hematological and cutaneous) and higher treatment discontinuation rates, which could affect treatment efficacy and patient quality of life [4] [5].

- **Complexity of Causation:** The direct causal pathway from a specific impurity to a clinical outcome is difficult to establish, as formulations differ in multiple excipients (like polysorbate 80 and ethanol) which may also contribute to toxicity profiles [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Pharmaceutical quality of docetaxel generics versus originator drug... [pubmed.ncbi.nlm.nih.gov]
2. (PDF) Pharmaceutical quality of docetaxel generics versus originator... [academia.edu]
3. Pharmaceutical quality of docetaxel generics versus originator drug... [semanticscholar.org]
4. (PDF) Toxicities of docetaxel : original drug versus ... [academia.edu]
5. Toxicities of docetaxel : original drug versus generics—a comparative ... [springerplus.springeropen.com]
6. Toxicities of docetaxel : original drug versus ... | Semantic Scholar [semanticscholar.org]
7. Observational study of clinical toxicity with different formulations of... [redalyc.org]

To cite this document: Smolecule. [comparative impurity profiles of generic vs original docetaxel].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1790386#comparative-impurity-profiles-of-generic-vs-original-docetaxel>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com